

molecular structure of 4-Isopropyl-2-nitroaniline

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Compound of Interest

Compound Name: 4-Isopropyl-2-nitroaniline

Cat. No.: B181355

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An In-depth Technical Guide to the Molecular Structure of **4-Isopropyl-2-nitroaniline**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive examination of the molecular structure, properties, and analytical characterization of **4-Isopropyl-2-nitroaniline** (CAS No: 63649-64-9). As a substituted nitroaromatic amine, this compound possesses distinct structural features amenable to detailed spectroscopic analysis. This document synthesizes data from nuclear magnetic resonance (NMR) spectroscopy, mass spectrometry (MS), and infrared (IR) spectroscopy to build a complete portrait of the molecule. We present a validated synthetic protocol, a thorough interpretation of spectroscopic data, and essential safety information. The causality behind experimental choices and the self-validating nature of the combined analytical data are emphasized to provide field-proven insights for professionals in chemical research and development.

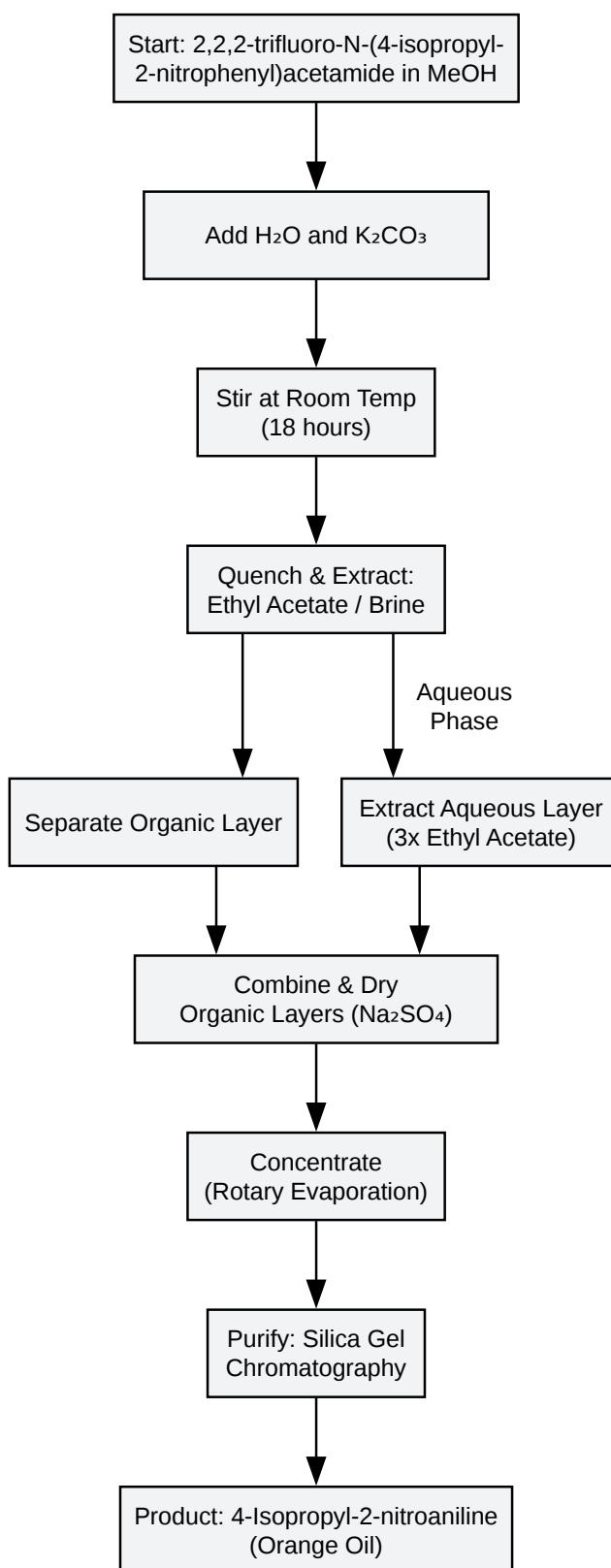
Introduction and Physicochemical Profile

4-Isopropyl-2-nitroaniline is a member of the substituted aniline family, characterized by an amino group (-NH₂), a nitro group (-NO₂), and an isopropyl group attached to a benzene ring. [1] The interplay between the electron-donating amino group and the electron-withdrawing nitro group creates a unique electronic environment that influences the molecule's chemical reactivity and spectroscopic properties. [2] This guide serves as an authoritative resource, detailing the molecular architecture and the analytical methodologies required for its unambiguous identification.

The fundamental properties of **4-Isopropyl-2-nitroaniline** are summarized in the table below.

Property	Value	Source(s)
CAS Number	63649-64-9	[3] [4] [5]
Molecular Formula	C ₉ H ₁₂ N ₂ O ₂	[3] [4] [6]
Molecular Weight	180.20 g/mol	[4]
IUPAC Name	4-(propan-2-yl)-2-nitroaniline	[6]
Appearance	Orange oil or liquid/solid	[4] [5]
Boiling Point	142-144 °C @ 0.4 mmHg	[5]
Flash Point	133.5 °C	[5]

Below is a 2D representation of the molecular structure, generated using the IUPAC name.



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